

# Essential Safety and Handling Guidelines for Sodium 4-bromobutane-1-sulphonate

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## Compound of Interest

Compound Name: Sodium 4-bromobutane-1-sulphonate

Cat. No.: B3053404

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Researchers, scientists, and drug development professionals must exercise extreme caution when handling **Sodium 4-bromobutane-1-sulphonate**, as detailed safety information, including a comprehensive Safety Data Sheet (SDS), is not readily available in public domains. The following guidance is based on general principles for handling potentially hazardous sulfonate compounds and alkylating agents. This information is not a substitute for a substance-specific SDS and a thorough risk assessment should be conducted before any handling.

## Summary of Known Information

While a specific, detailed Safety Data Sheet (SDS) for **Sodium 4-bromobutane-1-sulphonate** (CAS Number: 53535-08-3) is not available through public search domains, the following information has been compiled from supplier websites and chemical databases. It is critical to note the absence of comprehensive toxicological and hazard data.

Property	Value
Chemical Name	Sodium 4-bromobutane-1-sulphonate
CAS Number	53535-08-3
Molecular Formula	C <sub>4</sub> H <sub>8</sub> BrNaO <sub>3</sub> S
Molecular Weight	239.06 g/mol
Physical Appearance	Solid
Known Hazards	Data not available. Assumed to be harmful.
Storage Temperature	2-8°C

## Personal Protective Equipment (PPE) - General Recommendations

Due to the lack of specific data, a conservative approach to PPE is mandatory. The following table outlines the recommended PPE for handling **Sodium 4-bromobutane-1-sulphonate**, assuming it is a hazardous substance.

Body Part	Recommended Protection
Hands	Chemical-resistant gloves: Nitrile or neoprene gloves are recommended. Always inspect gloves for tears or holes before use. Change gloves frequently and immediately if contaminated.
Eyes/Face	Safety glasses with side shields are the minimum requirement. Chemical safety goggles and a face shield should be worn when there is a risk of splashing or generation of dust.
Body	Laboratory coat: A standard lab coat should be worn at all times. For procedures with a higher risk of exposure, a chemical-resistant apron or suit is recommended.
Respiratory	Use in a well-ventilated area. If dust or aerosols may be generated, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates should be used. All respiratory protection should be used in accordance with a comprehensive respiratory protection program.

## Operational and Disposal Plans

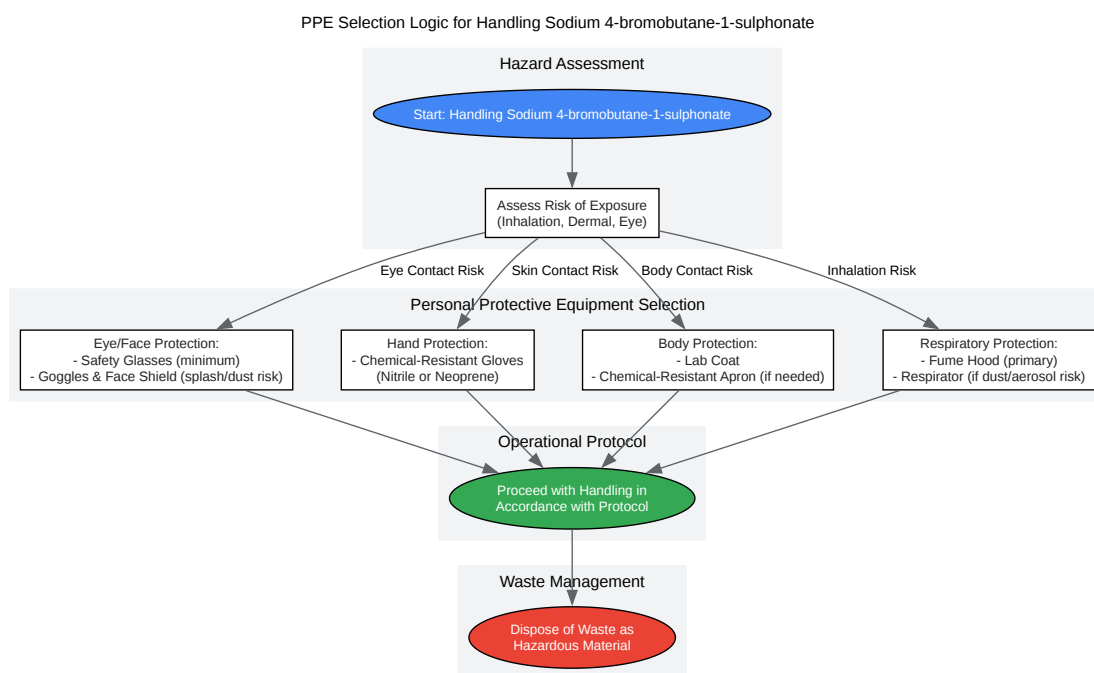
### Handling Procedures:

- Engineering Controls: All handling of **Sodium 4-bromobutane-1-sulphonate** should be conducted in a certified chemical fume hood to minimize inhalation exposure.
- Personal Hygiene: Avoid contact with skin, eyes, and clothing. Do not eat, drink, or smoke in areas where the chemical is handled. Wash hands thoroughly after handling.
- Spill Management: In the event of a spill, evacuate the area. Wear appropriate PPE, including respiratory protection. Absorb the spill with an inert, non-combustible material (e.g., sand, vermiculite) and place it in a sealed container for disposal.

**Disposal Plan:**

- Waste Characterization: All waste containing **Sodium 4-bromobutane-1-sulphonate** must be treated as hazardous waste.
- Containerization: Collect waste in clearly labeled, sealed, and compatible containers.
- Disposal Route: Dispose of all chemical waste through your institution's designated hazardous waste disposal program, in accordance with all local, state, and federal regulations. Do not dispose of this chemical down the drain or in regular trash.

## Logical Workflow for PPE Selection



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